CP-775146: A Comprehensive Technical Guide to its PPARα Selectivity Profile

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Compound of Interest	
Compound Name:	CP-775146
Cat. No.:	B1669567

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Introduction

CP-775146 is a potent and selective agonist of Peroxisome Proliferator-Activated Receptor Alpha (PPARα), a nuclear receptor that plays a critical role in the regulation of lipid metabolism. As a key transcriptional regulator of genes involved in fatty acid oxidation, transport, and uptake, PPARα is a significant therapeutic target for the treatment of dyslipidemia and related metabolic disorders. This technical guide provides an in-depth analysis of the selectivity profile of **CP-775146**, presenting quantitative data, detailed experimental methodologies, and visual representations of the relevant biological pathways and experimental workflows.

Data Presentation: Selectivity Profile of **CP-775146**

The selectivity of **CP-775146** for PPARα over other PPAR isoforms (PPARγ and PPARδ/β) is a crucial aspect of its pharmacological profile, as this minimizes off-target effects. The following tables summarize the quantitative data regarding the binding affinity (Ki) and functional potency (EC50) of **CP-775146** for the different PPAR isoforms.

Table 1: Binding Affinity (Ki) of **CP-775146** for Human PPAR Isoforms

PPAR Isoform	Binding Affinity (Ki)
PPARα	24.5 nM[1][2]
PPARβ/δ	>10,000 nM[1][2]
PPARγ	>10,000 nM[1][2]

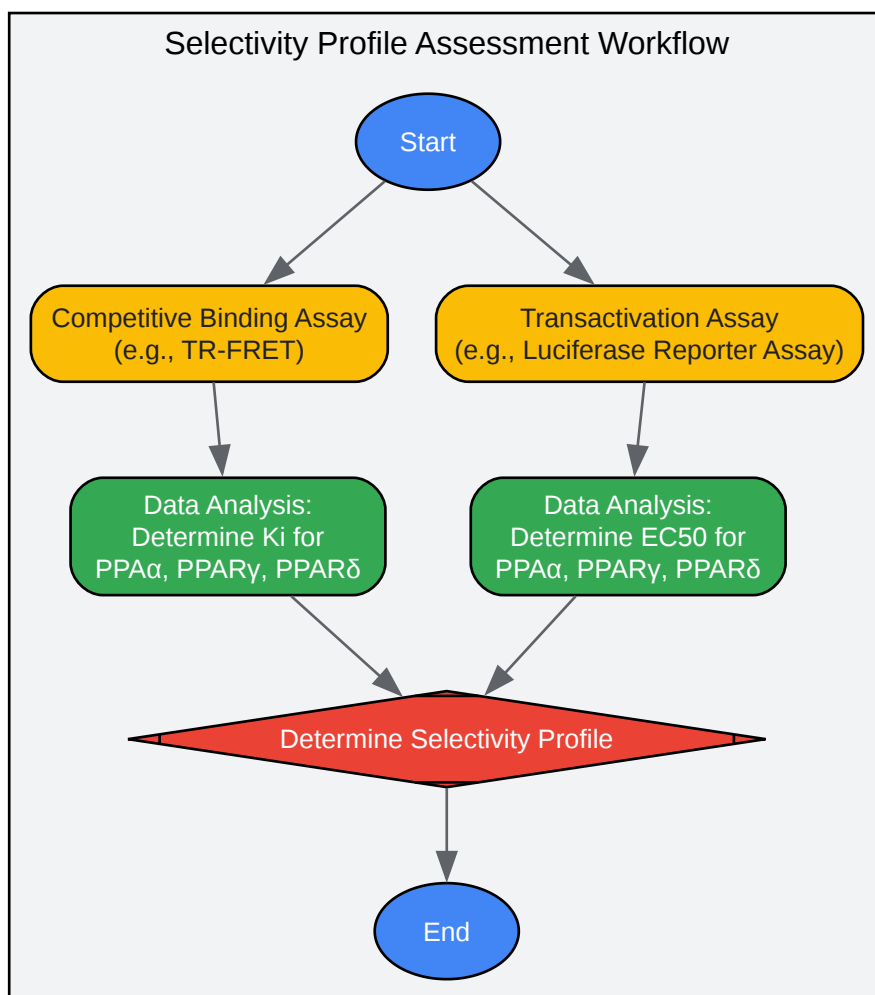Table 2: Functional Potency (EC50) of **CP-775146** in a PPARα Transactivation Assay

Species	EC50	Cell Line
Human	57 nM[3][4]	HepG2[3][4]
Rat	284 nM[3][4]	HepG2[3][4]

Note: The EC50 values for PPARβ/δ and PPARγ are not explicitly available in the literature, which is consistent with the very low binding affinity of **CP-775146** for these isoforms.

Signaling Pathway

CP-775146, as a PPARα agonist, initiates a signaling cascade that ultimately leads to the regulation of target gene expression. The diagram below illustrates this pathway.

Selectivity Profile Assessment Workflow

```
                    Start

    Competitive Binding Assay        Transactivation Assay
       (e.g., TR-FRET)         (e.g., Luciferase Reporter Assay)

    Data Analysis:                   Data Analysis:
    Determine Ki for                 Determine EC50 for
    PPAα, PPARγ, PPARδ               PPAα, PPARγ, PPARδ

              Determine Selectivity Profile

                     End
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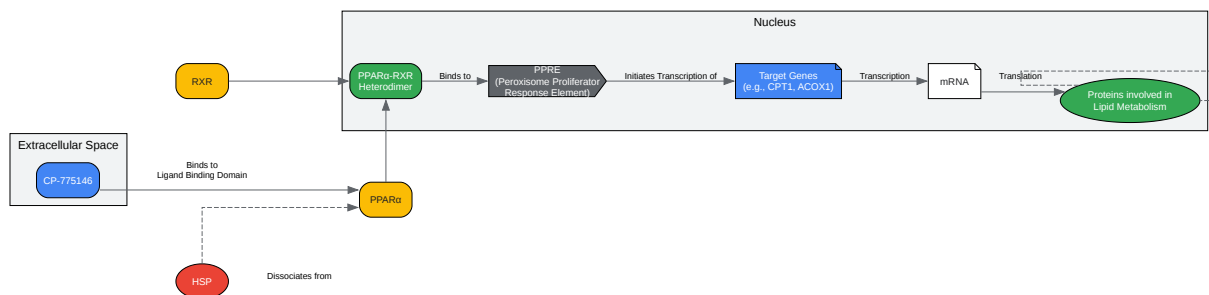
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